

4-((4-Chlorophenoxy)methyl)benzaldehyde CAS number 61343-99-5

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-((4-Chlorophenoxy)methyl)benzaldehyde

Cat. No.: B13981786

[Get Quote](#)

Technical Guide: 4-(4-Chlorophenoxy)benzaldehyde (CAS 61343-99-5)[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Executive Summary

4-(4-Chlorophenoxy)benzaldehyde (CAS 61343-99-5) is a critical diaryl ether intermediate used extensively in medicinal chemistry and agrochemical synthesis. Characterized by its dual functionality—an electrophilic aldehyde group and a robust chlorophenoxy ether linkage—it serves as a versatile scaffold for constructing complex bioactive molecules, including fatty acid amide hydrolase (FAAH) inhibitors, anti-tubercular agents, and pyrethroid-class insecticides.

This guide provides a rigorous technical analysis of its chemical identity, validated synthesis protocols, reactivity profiles, and safety standards, designed for researchers requiring high-purity application data.

Chemical Identity & Nomenclature

Critical Nomenclature Note: Users must distinguish between the CAS-defined structure and similar benzyl ether derivatives.

- CAS 61343-99-5: 4-(4-Chlorophenoxy)benzaldehyde (Diphenyl ether structure).[\[1\]](#)[\[3\]](#)[\[5\]](#)
- Common Misidentification: **4-((4-Chlorophenoxy)methyl)benzaldehyde** (Benzyl ether structure).
- Verification: Always verify the structure via NMR or melting point before use. This guide focuses on the CAS-validated diphenyl ether.

Property	Specification
CAS Number	61343-99-5
IUPAC Name	4-(4-Chlorophenoxy)benzaldehyde
Molecular Formula	C ₁₃ H ₉ ClO ₂
Molecular Weight	232.66 g/mol
SMILES	<chem>Clc1ccc(Oc2ccc(C=O)cc2)cc1</chem>
Appearance	White to pale yellow crystalline powder
Melting Point	54 – 60 °C
Solubility	Soluble in DMSO, DMF, DCM, Ethyl Acetate; Insoluble in Water

Synthetic Pathways & Protocol

The industrial and laboratory standard for synthesizing CAS 61343-99-5 is Nucleophilic Aromatic Substitution (S_NAr). This route is preferred over Ullmann coupling due to milder conditions and higher yields when using activated substrates.

Mechanism: S_NAr Displacement

The reaction involves the attack of the 4-chlorophenoxide anion on the 4-fluorobenzaldehyde. The aldehyde group at the para position acts as an electron-withdrawing group (EWG), activating the fluorine for displacement.

Reagents:

- Substrate A: 4-Fluorobenzaldehyde (1.0 equiv) [Activated Electrophile]
- Substrate B: 4-Chlorophenol (1.1 equiv) [Nucleophile]
- Base: Potassium Carbonate (K_2CO_3 , 2.0 equiv) [Anhydrous]
- Solvent: Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO) [Polar Aprotic]

Step-by-Step Experimental Protocol

- Preparation: In a dry 250 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser, charge 4-chlorophenol (12.9 g, 100 mmol) and anhydrous K_2CO_3 (27.6 g, 200 mmol).
- Solvation: Add DMF (100 mL) and stir at room temperature for 15 minutes to generate the phenoxide anion in situ.
- Addition: Add 4-fluorobenzaldehyde (12.4 g, 100 mmol) dropwise or in one portion.
- Reaction: Heat the mixture to 100–120 °C for 4–6 hours. Monitor reaction progress via TLC (Hexane:EtOAc 4:1) or HPLC.^[6] The starting aldehyde spot ($R_f \sim 0.6$) should disappear, replaced by the product ($R_f \sim 0.5$).
- Workup:
 - Cool the mixture to room temperature.
 - Pour the reaction mass into ice-cold water (500 mL) with vigorous stirring. The product should precipitate as a solid.^{[7][8]}
 - If oil forms, extract with Ethyl Acetate (3 x 100 mL), wash organics with brine, dry over Na_2SO_4 , and concentrate in vacuo.
- Purification: Recrystallize the crude solid from Ethanol/Water (9:1) to yield white crystals.
 - Target Yield: 85–92%



Figure 1: Validated Synthesis Workflow via SnAr Mechanism

[Click to download full resolution via product page](#)

Figure 1: Step-by-step workflow for the synthesis of 4-(4-Chlorophenoxy)benzaldehyde via Nucleophilic Aromatic Substitution.

Reactivity & Functionalization

The chemical value of CAS 61343-99-5 lies in its orthogonal reactivity. The ether linkage is chemically inert under most standard conditions, allowing selective manipulation of the aldehyde group.

Key Transformations

- Reductive Amination (Drug Discovery):
 - Reaction with primary/secondary amines followed by reduction (NaBH(OAc)₃) yields benzylic amines.
 - Application: Synthesis of FAAH inhibitors and GPCR ligands.
- Oxidation:
 - Conversion to 4-(4-chlorophenoxy)benzoic acid using NaClO₂ (Pinnick oxidation) or KMnO₄.
 - Application: Linker synthesis for PROTACs or polymer chemistry.
- Condensation:
 - Reaction with hydrazines or hydroxylamines to form hydrazones/oximes.
 - Application: Agrochemical active ingredients (AIs).

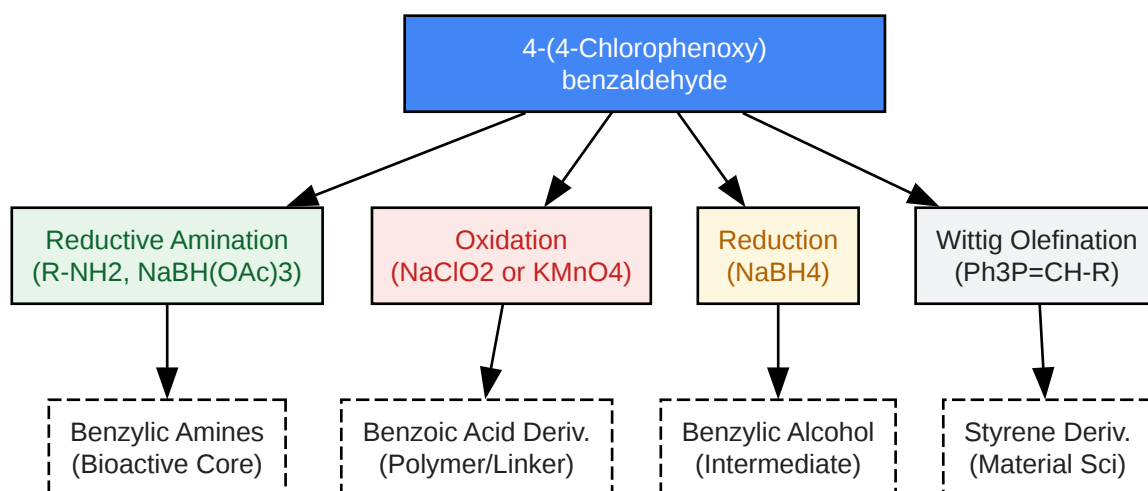


Figure 2: Divergent Reactivity Profile of the Aldehyde Moiety

[Click to download full resolution via product page](#)

Figure 2: The aldehyde group serves as a "chemical handle," allowing diverse downstream modifications while the ether bridge remains stable.

Analytical Characterization

To ensure scientific integrity, synthesized batches must be validated against these spectral standards.

- ^1H NMR (400 MHz, CDCl_3):
 - δ 9.92 (s, 1H): Aldehyde proton (-CHO). Distinctive singlet.
 - δ 7.85 (d, $J=8.8$ Hz, 2H): Aromatic protons ortho to aldehyde.
 - δ 7.35 (d, $J=8.8$ Hz, 2H): Aromatic protons on chlorophenyl ring (meta to ether).
 - δ 7.08 (d, $J=8.8$ Hz, 2H): Aromatic protons ortho to ether (aldehyde ring).
 - δ 7.02 (d, $J=8.8$ Hz, 2H): Aromatic protons ortho to ether (chlorophenyl ring).
- IR Spectrum (KBr):
 - 1690–1700 cm^{-1} : Strong C=O stretch (Aldehyde).

- 1240 cm^{-1} : C–O–C asymmetric stretch (Ether).
- 1090 cm^{-1} : Ar–Cl stretch.

Safety & Handling (SDS Summary)

- Hazards:
 - H302: Harmful if swallowed.[9]
 - H315/H319: Causes skin and serious eye irritation.
 - H411: Toxic to aquatic life with long-lasting effects (common for chlorinated aromatics).
- Storage: Store under inert atmosphere (Nitrogen/Argon) at 2–8°C. Aldehydes are prone to autoxidation to benzoic acids upon prolonged exposure to air.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 3851764, 4-(4-Chlorophenoxy)benzaldehyde. Retrieved from [Link]
- Organic Syntheses. (Coll. Vol. 3). General Methods for Nucleophilic Aromatic Substitution of 4-Fluorobenzaldehyde. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 4-(4-Chlorophenoxy)benzaldehyde | C₁₃H₉ClO₂ | CID 3851764 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-(4-CHLOROPHENOXY)BENZALDEHYDE | 61343-99-5 [chemicalbook.com]
- 3. EP3936192A1 - Pyrrolopyrazole derivative - Google Patents [patents.google.com]

- [4. 4-Fluorobenzaldehyde | CAS#:459-57-4 | Chemsrcc \[chemsrc.com\]](#)
- [5. calpaclab.com \[calpaclab.com\]](#)
- [6. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [7. pendidikankimia.walisongo.ac.id \[pendidikankimia.walisongo.ac.id\]](#)
- [8. chegg.com \[chegg.com\]](#)
- [9. 4-\(Chloromethyl\)benzaldehyde | C8H7ClO | CID 357877 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [4-((4-Chlorophenoxy)methyl)benzaldehyde CAS number 61343-99-5]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13981786/docs#4-4-chlorophenoxy-methyl-benzaldehyde-cas-number-61343-99-5\]](https://www.benchchem.com/product/b13981786/docs#4-4-chlorophenoxy-methyl-benzaldehyde-cas-number-61343-99-5)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check